

Solubility of 4-(3,4-dimethoxyphenyl)benzoic acid in common organic solvents

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Compound of Interest

Compound Name: 4-(3,4-dimethoxyphenyl)benzoic Acid

Cat. No.: B1349935

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An In-Depth Technical Guide on the Solubility of **4-(3,4-Dimethoxyphenyl)benzoic Acid** in Common Organic Solvents

This technical guide is intended for researchers, scientists, and professionals in drug development, providing a comprehensive overview of the solubility of **4-(3,4-dimethoxyphenyl)benzoic acid** in a wide range of common organic solvents. Understanding the solubility of this compound is crucial for its application in synthesis, purification, formulation, and various analytical procedures.

Quantitative Solubility Data

The solubility of **4-(3,4-dimethoxyphenyl)benzoic acid** has been experimentally determined in numerous organic solvents at a standard temperature of 25 °C. The following tables summarize the mole fraction solubility (X) of the compound, offering a valuable resource for solvent selection and process optimization. The data is compiled from a comprehensive study on the solubility of substituted benzoic acids.^[1]

Table 1: Mole Fraction Solubility of **4-(3,4-Dimethoxyphenyl)benzoic Acid** in Alcohols and Ethers at 25 °C^[1]

Solvent Class	Solvent Name	Mole Fraction Solubility (X)
Alcohols	Methanol	0.0489
	Ethanol	0.0512
	1-Propanol	0.0528
	2-Propanol	0.0407
	1-Butanol	0.0526
	2-Butanol	0.0453
	2-Methyl-1-propanol	0.0441
	1-Pentanol	0.0511
	1-Hexanol	0.0490
	1-Heptanol	0.0470
	1-Octanol	0.0449
	2-Methyl-2-propanol	0.0712
	2-Methyl-1-butanol	0.0438
	3-Methyl-1-butanol	0.0445
	Cyclohexanol	0.0633
	Propane-1,2-diol	0.0152
Ethers	1,4-Dioxane	0.1330
	Tetrahydrofuran	0.1470
	Dibutyl ether	0.0076
	Methyl tert-butyl ether	0.0188
	2-Methyltetrahydrofuran	0.1140
	Tetrahydropyran	0.1160

Table 2: Mole Fraction Solubility of **4-(3,4-Dimethoxyphenyl)benzoic Acid** in Alkyl Alkanoates, Alkoxyalcohols, and Other Solvents at 25 °C^[1]

Solvent Class	Solvent Name	Mole Fraction Solubility (X)
Alkyl Alkanoates	Ethyl acetate	0.0488
	Propyl acetate	0.0410
	Butyl acetate	0.0367
	Pentyl acetate	0.0338
	Methyl butyrate	0.0459
Alkoxyalcohols	2-Methoxyethanol	0.0740
	2-Ethoxyethanol	0.0700
	2-Propoxyethanol	0.0649
	2-Butoxyethanol	0.0601
	Ethylene glycol monomethyl ether acetate	0.0671
Other Solvents	Water (for reference)	0.00001

Experimental Protocols

The quantitative solubility data presented above was determined using a static analytical method. This approach is a reliable and widely used technique for establishing the equilibrium solubility of a compound in a given solvent.

Static Analytical Method for Solubility Determination

Objective: To determine the equilibrium solubility of **4-(3,4-dimethoxyphenyl)benzoic acid** in a selection of organic solvents at a constant temperature.

Materials:

- **4-(3,4-dimethoxyphenyl)benzoic acid** (recrystallized and of high purity)

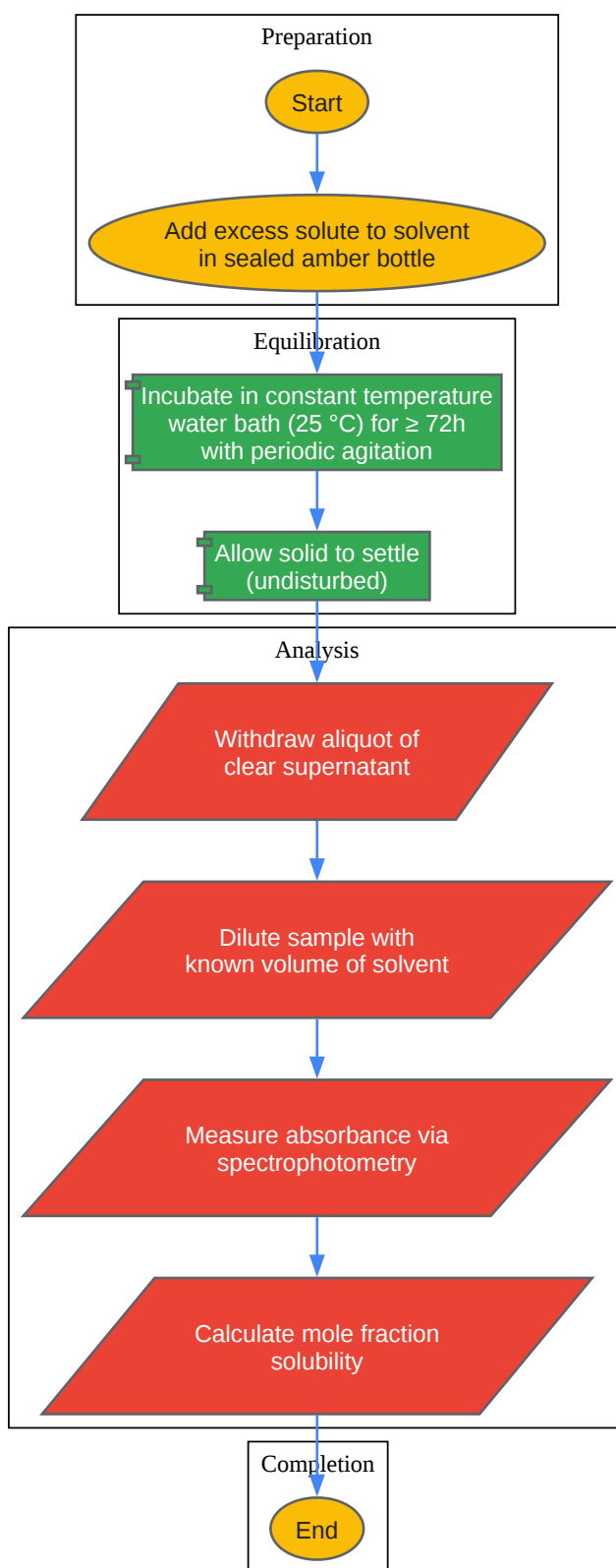
- Organic solvents (at least 99.7 mole percent purity)
- Sealed amber glass bottles
- Constant temperature water bath (± 0.1 °C)
- Spectrophotometer
- Volumetric flasks and pipettes
- Analytical balance

Procedure:

- **Sample Preparation:** An excess amount of solid **4-(3,4-dimethoxyphenyl)benzoic acid** is added to a known volume of the selected organic solvent in a sealed amber glass bottle. The presence of excess solid is crucial to ensure that the solution reaches saturation.
- **Equilibration:** The sealed bottles are placed in a constant temperature water bath, maintained at 25.0 ± 0.1 °C. The samples are allowed to equilibrate for a minimum of 72 hours, with periodic agitation to facilitate dissolution.[\[1\]](#)
- **Sedimentation:** Following the equilibration period, the samples are left undisturbed in the constant temperature bath for several hours. This allows for any finely dispersed solid particles to settle at the bottom of the container, ensuring a clear supernatant for analysis.[\[1\]](#)
- **Sample Extraction and Dilution:** A known aliquot of the clear supernatant is carefully withdrawn from each bottle. This sample is then diluted with a known volume of the same solvent to bring the concentration within the linear range of the analytical instrument.
- **Concentration Analysis:** The concentration of **4-(3,4-dimethoxyphenyl)benzoic acid** in the diluted samples is determined using a spectrophotometer. The absorbance is measured at the compound's wavelength of maximum absorption.
- **Solubility Calculation:** The experimental mole fraction solubility (X) is calculated from the measured concentration of the saturated solution, taking into account the dilution factor.

Mandatory Visualization

The following diagram illustrates the experimental workflow for the determination of the solubility of **4-(3,4-dimethoxyphenyl)benzoic acid** using the static analytical method.



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Caption: Workflow for determining the equilibrium solubility of **4-(3,4-dimethoxyphenyl)benzoic acid**.

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References

- 1. BiblioMed.org - Fulltext article Viewer [bibliomed.org]
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